

Protocols for Pre-Emergent Herbicide Application of Dinitramine

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Compound of Interest

Compound Name: *Dinitramine*

Cat. No.: *B166585*

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Disclaimer

Dinitramine is a pre-emergent dinitroaniline herbicide that is no longer approved for use in the United States and the European Union.^[1] This document is intended for informational and research purposes only and does not constitute a recommendation for its use. All handling and application of this chemical should be conducted in a controlled laboratory or research setting, adhering to all applicable safety regulations and guidelines.

Introduction

Dinitramine is a selective, soil-incorporated herbicide historically used for the pre-emergent control of annual grasses and broadleaf weeds in various crops, including cotton, soybeans, and sunflowers.^[1] Its mode of action is the inhibition of microtubule assembly in developing plant roots and shoots.^{[1][2]} This document provides detailed application notes and protocols for the experimental use of **Dinitramine**, with a focus on safety, efficacy, and data presentation for research purposes.

Data Presentation: Application Rates

The following tables summarize the recommended application rates for **Dinitramine** based on soil type. These rates are derived from historical product information and research publications.

Table 1: **Dinitramine** Application Rates by Soil Type

Soil Type	Rate of Active Ingredient (kg/ha)	Rate of 25% w/w Emulsifiable Concentrate (L/ha)
Light Sandy	0.4	1.7
Medium Texture	0.6	2.5
Very Heavy Soils	0.8	3.3

Source: PANS Vol. 18 No. 4, December 1972[3]

Table 2: **Dinitramine** Application Rates in a Field Trial on Soybean

Treatment	Rate of Active Ingredient (kg/ha)
Dinitramine - Low Rate	0.375
Dinitramine - High Rate	0.575

Source: Planta daninha 1979;2(2):96-101[4]

Experimental Protocols

Safety Precautions and Personal Protective Equipment (PPE)

Due to the hazardous nature of **Dinitramine**, strict safety protocols must be followed.

- Handling: Handle in a well-ventilated area.[5] Avoid formation of dust and aerosols.[5] Use non-sparking tools.[5]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tightly fitting safety goggles or a face shield.[6]

- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber), a long-sleeved shirt, long pants, and chemical-resistant boots.[5][7] For extensive handling, a Tyvek chemical safety suit is recommended.[8]
- Respiratory Protection: If workplace exposure limits are exceeded or there is a risk of inhalation, use a NIOSH/MSHA-approved air-supplied respirator or a full-face respirator with appropriate cartridges.[5][9]
- Spill and Disposal: In case of a spill, contain the material and dispose of it as hazardous waste according to local, state, and federal regulations.[5] Do not allow it to enter drains or waterways.[5]

Preparation of Spray Solution

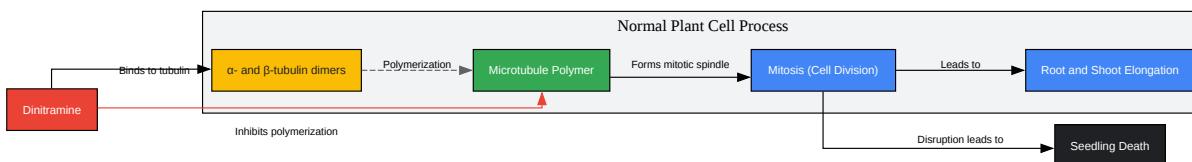
- Calculate the Required Amount: Based on the desired application rate (see Table 1 or 2) and the area to be treated, calculate the total amount of **Dinitramine** emulsifiable concentrate needed.
- Fill the Sprayer Tank: Fill the spray tank with approximately half the required volume of water. [10]
- Begin Agitation: Start the sprayer's agitation system (e.g., recirculation pump or mechanical agitator).[3][10]
- Add **Dinitramine**: While the water is agitating, add the calculated amount of **Dinitramine** emulsifiable concentrate to the tank.[3]
- Add Adjuvants (if applicable): If using a surfactant or other adjuvant, add it to the tank after the herbicide.[10] Always follow the manufacturer's instructions for the specific adjuvant.
- Complete Filling: Add the remaining volume of water to the spray tank while maintaining agitation.[10]
- Maintain Agitation: Continue to agitate the solution throughout the application process to ensure a uniform mixture.[3] The product-to-water ratio should not exceed 1:80.[3]

Application and Soil Incorporation

- Timing: Apply **Dinitramine** to a weed-free seedbed before planting the crop.[3]
- Application Equipment: Use a calibrated field sprayer with 50-mesh or coarser filters to apply the spray solution uniformly over the soil surface.[3]
- Soil Incorporation:
 - Timing: Incorporate the herbicide into the soil within 24 hours of application to prevent loss through volatilization and photodegradation.[3][6]
 - Depth: The recommended incorporation depth is 2-4 cm (1-1.5 inches).[3] A shallower incorporation may be more effective with lower application rates.[4]
 - Method: Use appropriate tillage equipment, such as a disk, field cultivator, or power-driven tiller, to thoroughly mix the herbicide into the top layer of the soil. Ensure the seedbed is free of large clods for optimal incorporation.[3]

Visualizations

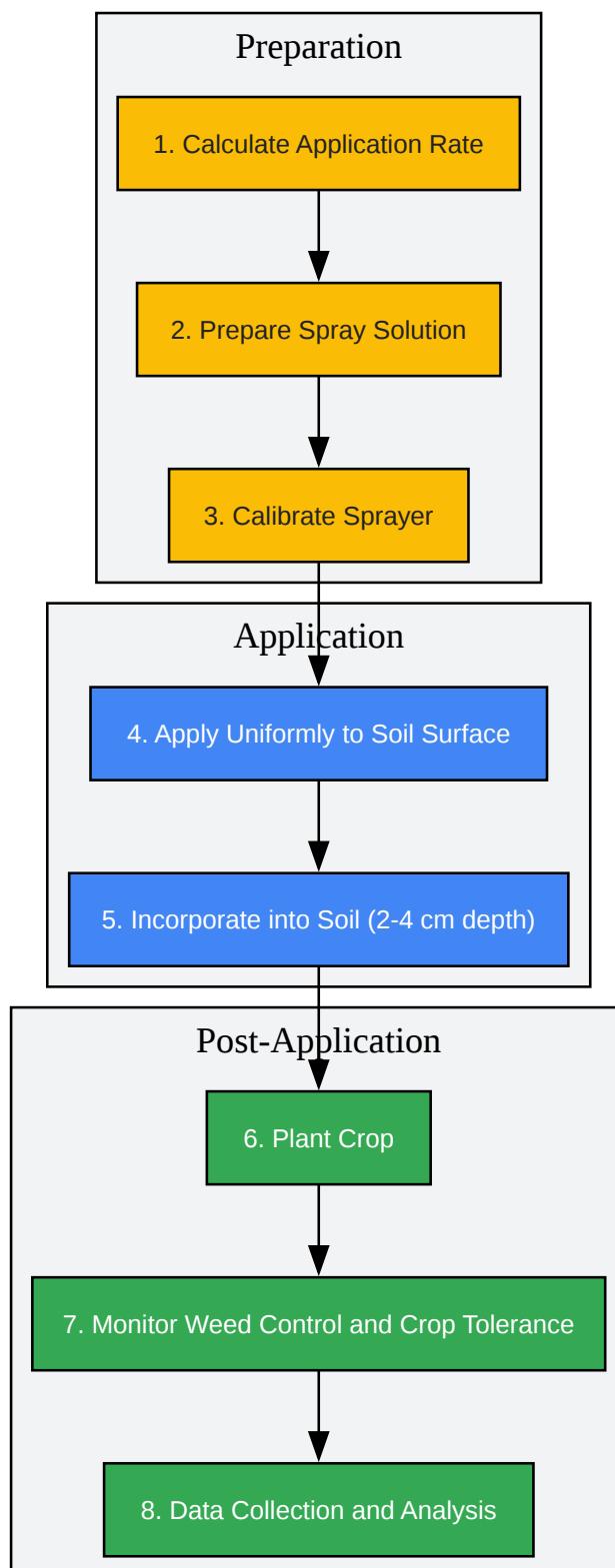
Mode of Action: Inhibition of Microtubule Assembly



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Caption: **Dinitramine**'s mode of action involves binding to tubulin, inhibiting microtubule formation and disrupting cell division.

Experimental Workflow for Dinitramine Application



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Caption: Experimental workflow for the pre-emergent application of **Dinitramine**.

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